

4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid

chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid

Cat. No.: B1297098

[Get Quote](#)

An In-depth Technical Guide to 4-Chloro-1-methyl-1H-pyrazole-3-carboxylic Acid

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for **4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid**, a key intermediate in the synthesis of various agrochemicals.

Core Chemical Properties

4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid is a white solid organic compound.^[1] It is recognized primarily for its role as a pesticide intermediate, particularly in the synthesis of pyrazole acid pesticides such as azoxystrobin.^[1] The compound is soluble in a variety of organic solvents, including ethanol and dichloromethane.^[1]

Physicochemical Data

The following tables summarize the key quantitative properties of this compound.

Table 1: Identifiers and Molecular Characteristics

Property	Value
CAS Number	84547-85-3 ^[1]
Molecular Formula	C ₅ H ₅ ClN ₂ O ₂ ^[1]

| Molar Mass | 160.56 g/mol [1] |

Table 2: Physical and Thermal Properties

Property	Value
Melting Point	219-221 °C (in acetic acid)[1]
Boiling Point	327.0 ± 22.0 °C (Predicted)[1]
Density	1.56 ± 0.1 g/cm ³ (Predicted)[1]
Flash Point	151.6 °C[1]
Vapor Pressure	8.41E-05 mmHg at 25 °C[1]

| Refractive Index | 1.62[1] |

Synthesis Protocol

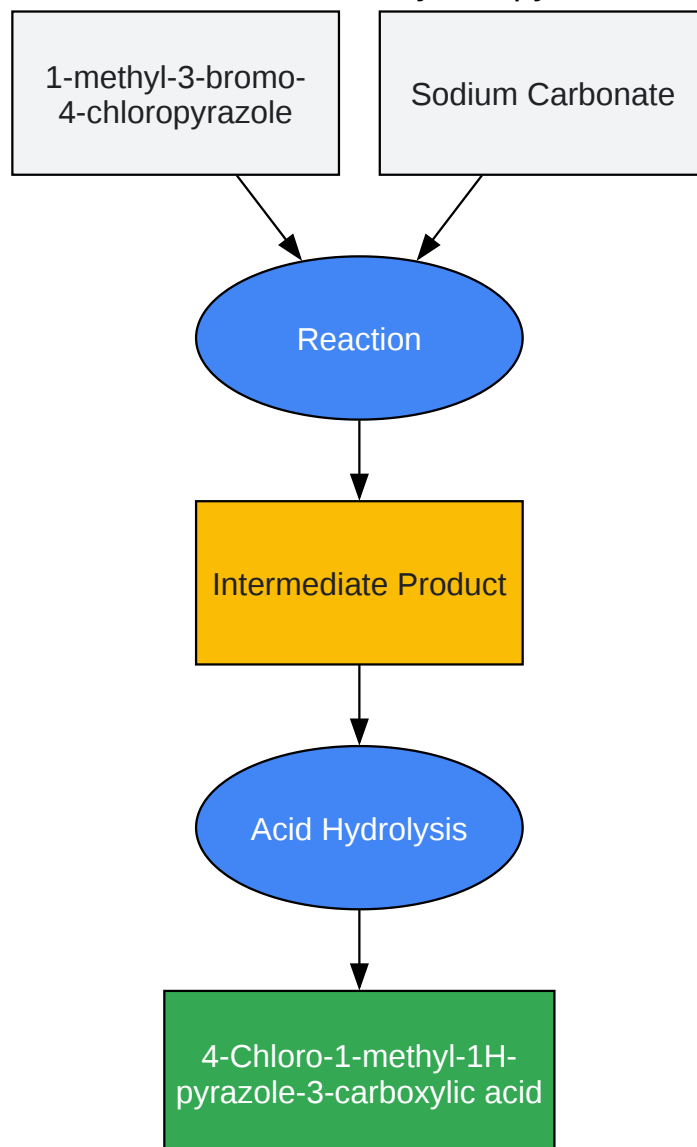
The primary method for synthesizing **4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid** involves a two-step process starting from 1-methyl-3-bromo-4-chloropyrazole.

Experimental Methodology

- **Reaction:** The initial step involves the reaction of 1-methyl-3-bromo-4-chloropyrazole with sodium carbonate.[1]
- **Hydrolysis:** Following the initial reaction, an acid hydrolysis step is performed to generate the final carboxylic acid product.[1]

Below is a workflow diagram illustrating the synthesis process.

Synthesis Workflow of 4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid



[Click to download full resolution via product page](#)

Caption: General synthesis pathway for the target compound.

Safety and Handling

Under standard conditions, **4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid** is a stable compound.[1] However, appropriate safety precautions are necessary during handling to minimize risk.

Recommended Safety Measures:

- Personal Protective Equipment (PPE): Always wear protective gloves, safety goggles, and appropriate protective clothing when handling the compound.[1]
- Avoid Contact: Prevent inhalation, ingestion, or direct skin contact.[1]
- First Aid: In case of accidental contact, rinse the affected area immediately with copious amounts of water and seek prompt medical attention.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- To cite this document: BenchChem. [4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1297098#4-chloro-1-methyl-1h-pyrazole-3-carboxylic-acid-chemical-properties\]](https://www.benchchem.com/product/b1297098#4-chloro-1-methyl-1h-pyrazole-3-carboxylic-acid-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com